

Physical properties of 4-Isopropylbenzylamine (boiling point, density)

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Physical Properties of 4-Isopropylbenzylamine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **4-Isopropylbenzylamine**, specifically its boiling point and density. Due to the limited availability of data for **4-Isopropylbenzylamine**, this guide also includes data for its common isomer, N-Isopropylbenzylamine, for comparative reference. Detailed experimental protocols for determining these properties are also provided.

Core Physical Properties

The physical properties of **4-Isopropylbenzylamine** are summarized in the table below. It is important to note that while a specific gravity value is available, a precise boiling point is not readily found in publicly available scientific literature. For reference, the properties of the closely related isomer, N-Isopropylbenzylamine, are also included.



Property	4-Isopropylbenzylamine	N-Isopropylbenzylamine
Boiling Point	Data not readily available	~200 °C
Density	~0.94 g/mL (Specific Gravity: 0.94)[1]	~0.892 - 0.91 g/mL
Molecular Formula	C10H15N	C10H15N
Molecular Weight	149.24 g/mol [1]	149.23 g/mol
CAS Number	4395-73-7[1]	102-97-6

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of boiling point and density for liquid compounds such as **4-Isopropylbenzylamine**.

Determination of Boiling Point

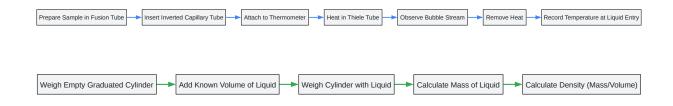
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for its determination in a laboratory setting is the Thiele tube method.

Methodology:

- Sample Preparation: A small amount of the liquid sample is placed in a fusion tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- Apparatus Setup: The fusion tube is attached to a thermometer.
- Heating: The assembly is heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed.



 Boiling Point Determination: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.



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References

- 1. labproinc.com [labproinc.com]
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